

Application of Capillary Electrophoresis for N,N-dimethylarginine Separation

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Compound of Interest

Compound Name: *N,N-dimethylarginine*

Cat. No.: *B1140653*

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals.

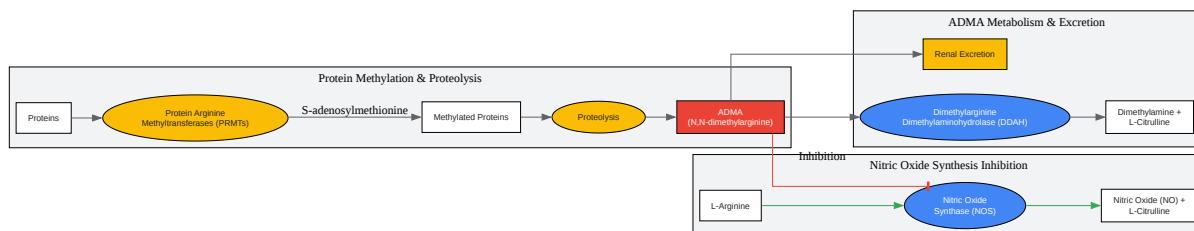
Introduction

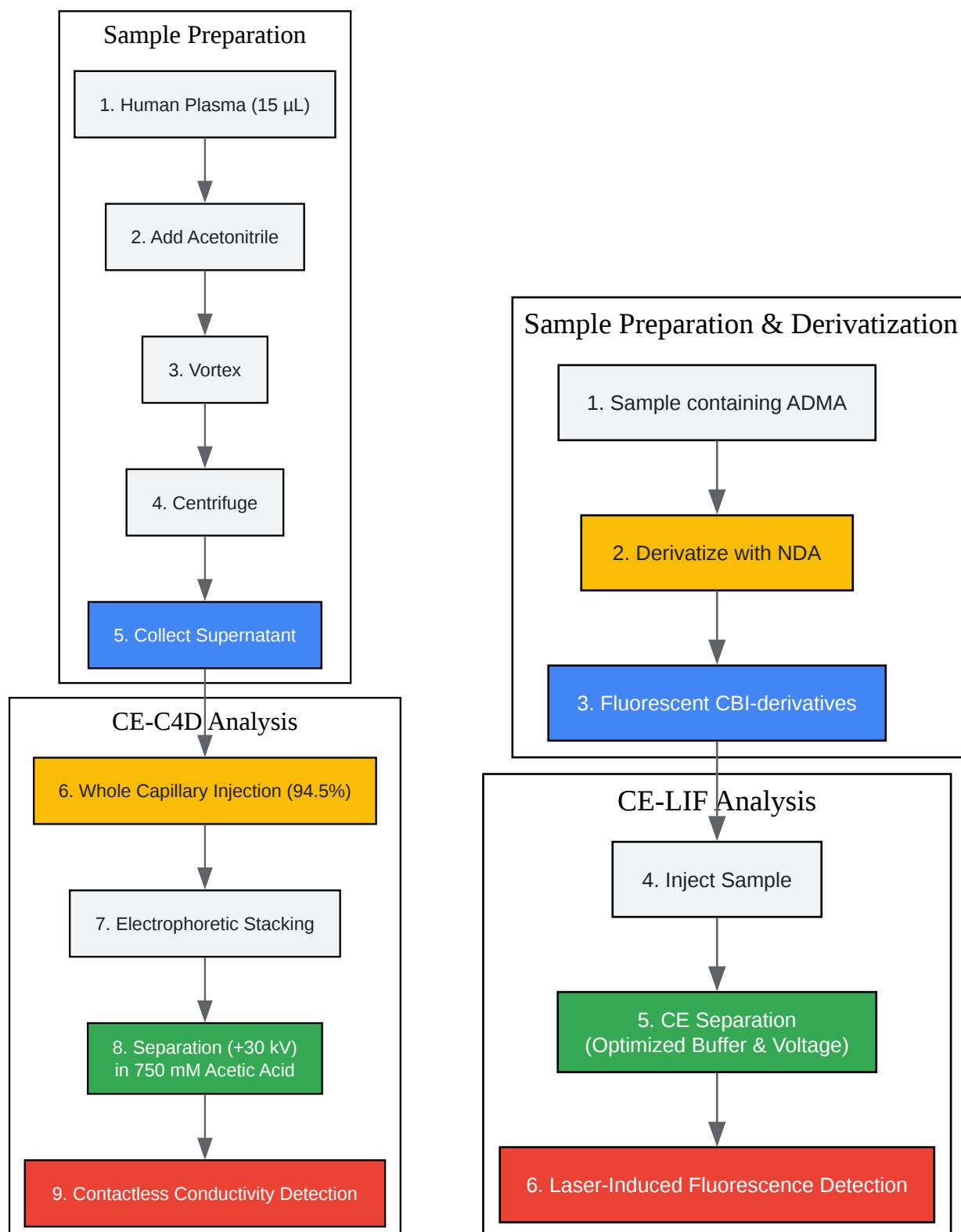
Asymmetric dimethylarginine (ADMA), also known as **N,N-dimethylarginine**, is a naturally occurring amino acid derivative found in blood plasma.^[1] It is generated through the methylation of arginine residues in proteins and is released upon protein degradation.^[2] ADMA is a competitive inhibitor of nitric oxide synthase (NOS), the enzyme responsible for producing nitric oxide (NO).^{[2][3]} By interfering with NO production, elevated levels of ADMA are associated with endothelial dysfunction and have been implicated as a cardiovascular disease risk factor.^[4] Consequently, the accurate quantification of ADMA in biological samples is of significant interest in clinical research and drug development.

Capillary electrophoresis (CE) offers a powerful analytical technique for the separation and quantification of ADMA. Its advantages include high separation efficiency, minimal sample and reagent consumption, and the versatility to couple with various sensitive detection methods. This document provides detailed application notes and protocols for two distinct CE-based methods for ADMA analysis: Capillary Electrophoresis with Contactless Conductivity Detection (CE-C4D) and Capillary Electrophoresis with Laser-Induced Fluorescence (CE-LIF) detection.

Signaling Pathway of ADMA

The biosynthesis and metabolism of ADMA are intricately linked to nitric oxide signaling. The following diagram illustrates the key steps in this pathway.



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